Spectroscopic Characterization of 1-Boc-3-Methylpiperazine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*1-Boc-3-Methylpiperazine hydrochloride*
CAS No.:	*313657-42-0*
Cat. No.:	*B1292713*

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This guide provides an in-depth technical overview of the spectroscopic characterization of **1-Boc-3-methylpiperazine hydrochloride**, a key building block in modern drug discovery. Designed for researchers, medicinal chemists, and process development scientists, this document moves beyond a simple data repository. It delves into the causality behind experimental choices, offers insights into spectral interpretation, and provides robust, self-validating protocols for acquiring high-quality data for this and similar molecules.

Introduction: The Significance of 1-Boc-3-Methylpiperazine in Synthesis

1-Boc-3-methylpiperazine is a chiral heterocyclic motif of significant interest in medicinal chemistry. The piperazine ring is a privileged scaffold, appearing in numerous approved drugs due to its ability to improve pharmacokinetic properties such as solubility and oral bioavailability.[1] The methyl group introduces chirality and a specific steric profile, while the tert-butoxycarbonyl (Boc) protecting group on one of the piperazine nitrogens allows for

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regioselective functionalization. This makes the molecule a versatile intermediate for creating complex molecular architectures targeting a wide range of biological targets, from central nervous system disorders to infectious diseases.[2]

The hydrochloride salt form is often preferred in drug development for its enhanced stability, crystallinity, and aqueous solubility compared to the free base. Accurate and comprehensive spectroscopic characterization is therefore not merely a routine check; it is a critical step to confirm identity, purity, and structural integrity, ensuring the reliability of subsequent synthetic transformations and biological assays.

This guide will cover the core spectroscopic techniques essential for the unambiguous characterization of **1-Boc-3-methylpiperazine hydrochloride**: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Molecular Structure and the Impact of Protonation

The conversion of the 1-Boc-3-methylpiperazine free base to its hydrochloride salt involves the protonation of the unprotected secondary amine at the N4 position. This event induces significant changes in the molecule's electronic and conformational landscape, which are directly observable in its spectroscopic data. Understanding this transformation is key to accurate spectral interpretation.

Caption: Protonation of 1-Boc-3-methylpiperazine at the N4 amine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise structure of organic molecules in solution. For **1-Boc-3-methylpiperazine hydrochloride**, both ^{1}H and ^{13}C NMR are essential.

Causality in Experimental Design

- Choice of Solvent: The choice of NMR solvent is critical. Deuterated methanol (CD_3OD) or deuterium oxide (D_2O) are excellent choices for hydrochloride salts due to their ability to dissolve the ionic compound and provide a deuterium exchange mechanism for observing labile N-H protons. Chloroform-d ($CDCl_3$), a common solvent for the free base, is generally unsuitable for the hydrochloride salt due to poor solubility.

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- Internal Standard: Tetramethylsilane (TMS) is the standard reference (0 ppm) for ^{1}H and ^{13}C NMR. However, in polar solvents like D_2O, a water-soluble standard such as 3-(trimethylsilyl)propionic-2,2,3,3-d_4 acid sodium salt (DSS) may be used.[3]

^{1}H NMR Spectral Interpretation

While specific spectral data for the hydrochloride salt is not widely published, we can predict the spectrum based on the known data for the free base and the effects of protonation.

Table 1: Predicted ^{1}H NMR Data for **1-Boc-3-Methylpiperazine Hydrochloride**

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Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Rationale for Shift (vs. Free Base)
Boc (t-Butyl)	~1.45	Singlet	9H	-	Minimal change expected.
-CH_3	~1.20	Doublet	3H	~6-7	Minor downfield shift due to inductive effects.
Piperazine CH, CH_2	3.0 – 4.2	Multiplets	7H	Various	Significant downfield shift expected for protons α to the protonated N4 amine due to strong deshielding.
N4-H_2^+	~9.0 - 10.0	Broad Singlet	2H	-	Appears as a broad, exchangeable signal. Not present in the free base spectrum.
N1-H	-	-	-	-	No N1-H proton due to Boc protection.

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- Expert Insight: The most telling sign of successful salt formation is the significant downfield shift (deshielding) of the protons on the carbons adjacent to the newly formed ammonium center (N4). The appearance of a broad, low-field signal for the N-H protons is also a key indicator. In D_2O, this N-H signal will exchange with deuterium and disappear.

^{13}C NMR Spectral Interpretation

^{13}C NMR provides a map of the carbon skeleton.

Table 2: Predicted ^{13}C NMR Data for **1-Boc-3-Methylpiperazine Hydrochloride**

Carbon	Predicted Chemical Shift (δ, ppm)	Rationale for Shift (vs. Free Base)
Boc C=O	~155	Minimal change.
Boc $C(CH_3)_3$	~80	Minimal change.
Boc $C(CH_3)_3$	~28	Minimal change.
Piperazine C α to N4	~45-55	Significant downfield shift due to deshielding from adjacent N^+ center.
Piperazine C β to N4	~40-50	Moderate downfield shift.
$-CH_3$	~15-20	Minor shift.

Recommended Protocol for NMR Data Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of **1-Boc-3-methylpiperazine hydrochloride** and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g., D_2O or CD_3OD) in a clean, dry NMR tube.
- Instrument Setup: Acquire spectra on a spectrometer with a field strength of at least 400 MHz.[4]
- ^1H NMR Acquisition:
  - Acquire a standard single-pulse experiment.

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- Set a spectral width of approximately 16 ppm.
- Use a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled spectrum.
  - Set a spectral width of approximately 220 ppm.
  - A larger number of scans will be required due to the low natural abundance of ^{13}C.
- Data Processing: Process the raw data (FID) with Fourier transformation. Phase and baseline correct the spectrum and integrate the ^{1}H NMR signals. Reference the spectrum to the residual solvent peak or an internal standard.

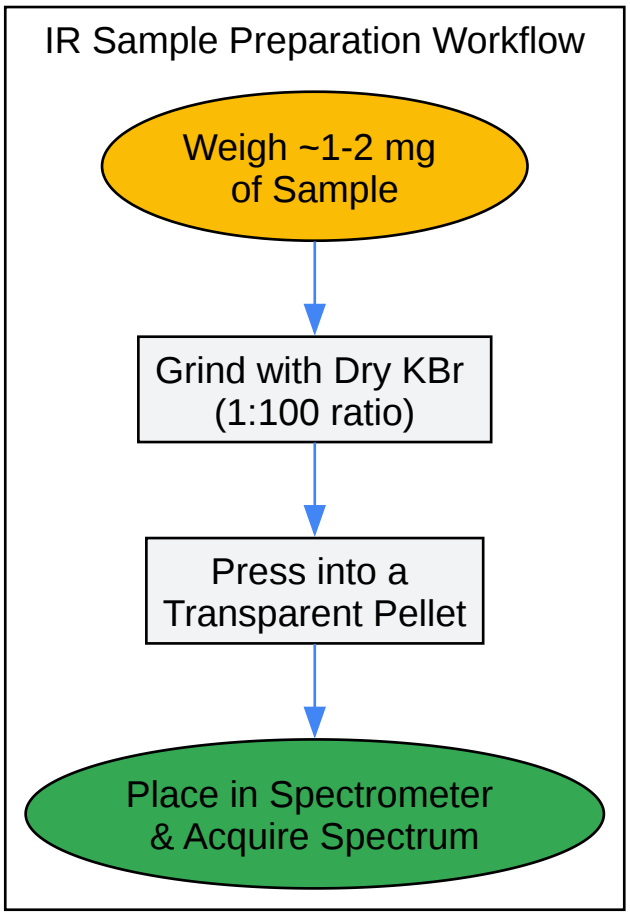
Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of functional groups, providing a molecular fingerprint.

Spectral Interpretation

- N-H Stretching: The most diagnostic feature for the hydrochloride salt is the appearance of a very broad and strong absorption band in the 2400-2800 cm^{-1} region. This is characteristic of the $N-H^+$ stretching vibration in an ammonium salt.
- C=O Stretching: A strong, sharp peak around 1680-1700 cm^{-1} corresponds to the carbonyl (C=O) stretch of the Boc protecting group.[4]
- C-H Stretching: Aliphatic C-H stretching vibrations will appear just below 3000 cm^{-1}.
- N-H Bending: A band around 1580-1610 cm^{-1} for the $N-H^+$ bending mode may also be observed.

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Caption: Workflow for preparing a solid sample for FT-IR analysis.

Recommended Protocol for FT-IR Data Acquisition

For a solid sample like a hydrochloride salt, the KBr pellet method is standard and provides high-quality spectra.

- Preparation: Gently grind ~1-2 mg of the compound with ~100-200 mg of dry, spectroscopic-grade potassium bromide (KBr) in an agate mortar.[5]
- Pellet Formation: Transfer the mixture to a pellet press and apply pressure to form a thin, transparent pellet.
- Analysis: Place the pellet in the sample holder of the FT-IR spectrometer.

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- Acquisition: Record the spectrum, typically over a range of 4000 to 400 cm^{-1}. Acquire a background spectrum of the empty sample compartment first, which will be automatically subtracted from the sample spectrum.[6]

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule, confirming its molecular weight and offering structural clues through fragmentation patterns.

Causality in Experimental Design

- Ionization Technique: Electrospray Ionization (ESI) is the preferred method for polar, non-volatile molecules like **1-Boc-3-methylpiperazine hydrochloride**.[3] It is a "soft" ionization technique that typically yields the protonated molecular ion $[M+H]^+$ with minimal fragmentation.

- Analysis Mode: Analysis should be performed in positive ion mode to detect the $[M+H]^+$ species.

Spectral Interpretation

The free base of 1-Boc-3-methylpiperazine has a molecular weight of 200.28 g/mol .[7] In the mass spectrum, the hydrochloride salt will not show the mass of the HCl adduct. Instead, the ESI process in positive mode will detect the protonated free base.

- Expected Molecular Ion: The primary ion observed will be the $[M+H]^+$ peak, where M is the mass of the free base. Therefore, the expected m/z value is approximately 201.16.

- Fragmentation: While ESI is soft, some fragmentation can occur. Common losses for Boc-protected amines include:

  - Loss of the tert-butyl group (-56 Da) to give an ion at m/z ~145.

  - Loss of the entire Boc group (-100 Da) to give an ion at m/z ~101.[3]

  - Accelerated deprotection of the Boc group can sometimes be observed in the ESI source.[8]

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Recommended Protocol for MS Data Acquisition

- Sample Preparation: Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like methanol or acetonitrile/water.
- Infusion: Introduce the sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).[3]
- Instrument Settings:
  - Set the mass spectrometer to positive ion detection mode.
  - Optimize source parameters (e.g., capillary voltage, gas flow, temperature) to maximize the signal of the ion of interest.
  - Scan a mass range appropriate for the expected ions (e.g., m/z 50-500).
- Data Analysis: Identify the $[M+H]^+$ peak and compare its m/z value to the theoretical value. If high-resolution mass spectrometry (HRMS) is used, the measured exact mass can be used to confirm the elemental composition.

Conclusion

The spectroscopic characterization of **1-Boc-3-methylpiperazine hydrochloride** is a clear-cut process when guided by a sound understanding of chemical principles. The protonation at the N4 position serves as a powerful diagnostic handle, inducing predictable and significant shifts in both NMR and IR spectra. By following the robust protocols outlined in this guide, researchers can confidently verify the structure and purity of this valuable synthetic intermediate, ensuring the integrity and success of their research and development endeavors.

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